

3-Chlorobiphenyl: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 3-Chlorobiphenyl

Cat. No.: B164846

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CAS Number: 2051-61-8

This technical guide provides an in-depth overview of **3-Chlorobiphenyl** (3-CB), a monochlorinated biphenyl congener. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, toxicological profile, and metabolic pathways. This document also includes illustrative diagrams and a summary of experimental methodologies for its analysis.

Chemical and Physical Properties

3-Chlorobiphenyl is an aromatic hydrocarbon belonging to the polychlorinated biphenyl (PCB) family of compounds. It appears as a colorless to light yellow oily liquid or solid.^[1] The quantitative properties of **3-Chlorobiphenyl** are summarized in the tables below.

Table 1: Physical and Chemical Properties of 3-Chlorobiphenyl

Property	Value	Reference
CAS Number	2051-61-8	[2] [3] [4] [5] [6]
Molecular Formula	C ₁₂ H ₉ Cl	[2] [3] [5] [6]
Molecular Weight	188.65 g/mol	[2] [3]
Appearance	Oily liquid or solid, colorless to light yellow	[1]
Melting Point	16 °C	[1] [2]
Boiling Point	284.5 °C	[2]
Density	1.1 ± 0.1 g/cm ³	[2]
Water Solubility	3.63 mg/L at 25 °C	[1] [2]
Vapor Pressure	0.01 mmHg	[2]
LogP (Octanol-Water Partition Coefficient)	4.54	[2]

Toxicological Profile

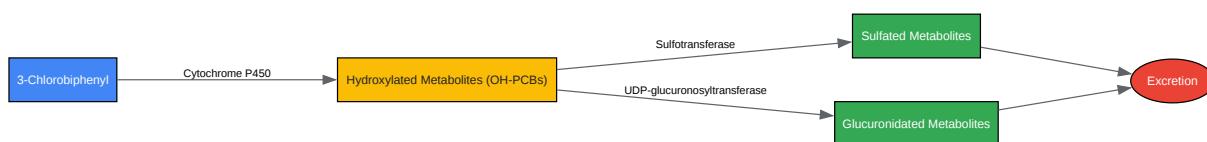
Polychlorinated biphenyls are classified as known human carcinogens by the International Agency for Research on Cancer (IARC). The toxicity of PCBs can vary depending on the congener. While **3-Chlorobiphenyl** is a lower chlorinated PCB, its metabolites can still pose health risks.

Table 2: Acute Toxicity Data for 3-Chlorobiphenyl

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	1010 mg/kg	[7] [8]
LD ₅₀	Mouse	Intraperitoneal	880 mg/kg	[7] [8]
TDL ₀	Rat	Celiac	160 mg/kg	[9]

Metabolism and Signaling Pathways

The metabolism of **3-Chlorobiphenyl** primarily occurs in the liver, mediated by cytochrome P450 (CYP) enzymes.^{[1][3]} The initial step involves the hydroxylation of the biphenyl structure to form hydroxylated metabolites (OH-PCBs). These metabolites can then undergo further conjugation reactions, such as sulfation and glucuronidation, to facilitate their excretion from the body.^{[1][3]} Some reactive metabolites of lower chlorinated PCBs have been linked to genotoxic effects and can act as endocrine-disrupting chemicals.^[1]



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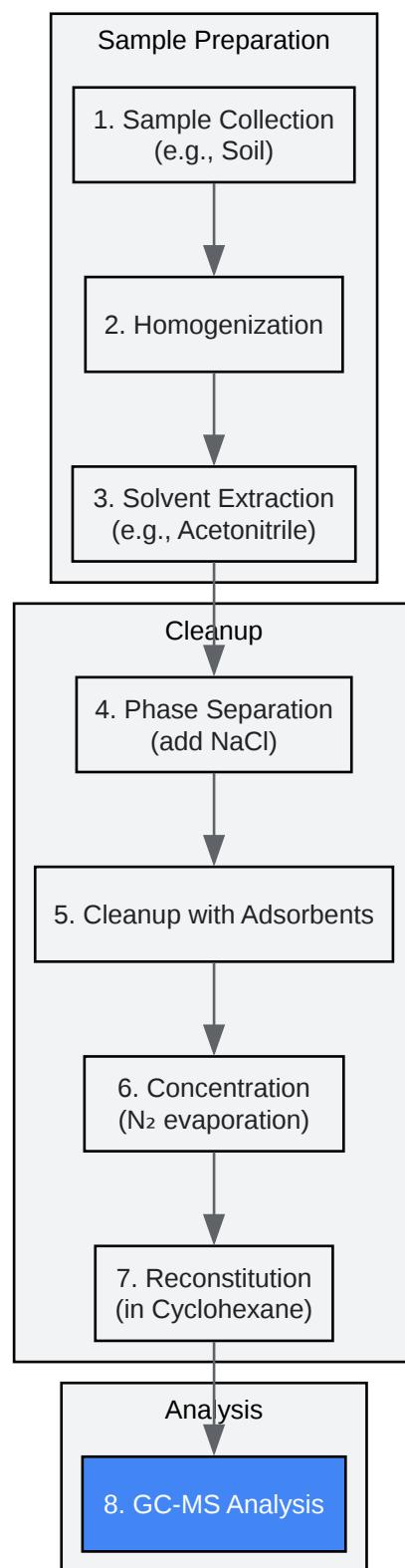
Metabolic pathway of **3-Chlorobiphenyl**.

Experimental Protocols

The analysis of **3-Chlorobiphenyl** in environmental and biological samples typically involves extraction, cleanup, and instrumental analysis, most commonly by gas chromatography-mass spectrometry (GC-MS).

Sample Preparation and Extraction

A general workflow for the analysis of PCBs in a solid matrix like soil is outlined below.



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General workflow for PCB analysis in soil.

Methodology for PCB Analysis in Soil:

- Extraction: A known weight of the soil sample (e.g., 5 g) is mixed with purified water and a ceramic homogenizer.[\[1\]](#) After a brief hydration period, an organic solvent like acetonitrile is added, and the mixture is vortexed to extract the PCBs.[\[1\]](#)
- Phase Separation: Sodium chloride is added to the mixture to induce phase separation between the aqueous and organic layers.[\[1\]](#)
- Cleanup: The supernatant (organic layer) is collected and treated with adsorbents to remove interfering compounds.[\[1\]](#)
- Concentration and Reconstitution: The cleaned extract is evaporated to dryness under a stream of nitrogen and then redissolved in a suitable solvent, such as cyclohexane, for analysis.[\[1\]](#)
- Instrumental Analysis: The reconstituted sample is then analyzed by gas chromatography-mass spectrometry (GC-MS) to identify and quantify the specific PCB congeners present.[\[1\]](#)

This technical guide provides a foundational understanding of **3-Chlorobiphenyl**. For more detailed experimental protocols and safety information, it is recommended to consult specific EPA methods and material safety data sheets.

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